

An In-depth Technical Guide to 2-(Trimethylsilyl)ethanol: Properties and Applications

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Compound of Interest

Compound Name: 2-(Trimethylsilyl)ethanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties and key applications of **2-(Trimethylsilyl)ethanol**, a versatile organosilicon compound widely utilized in organic synthesis and analytical chemistry.

Core Physical Properties

2-(Trimethylsilyl)ethanol, also known as (2-Hydroxyethyl)trimethylsilane, is a colorless liquid at room temperature. Its key physical properties, including boiling point and density, are summarized below. These values are critical for its application in designing reaction conditions and for purification processes.

The following tables summarize the reported boiling point and density of **2-(Trimethylsilyl)ethanol** from various sources.

Table 1: Boiling Point of **2-(Trimethylsilyl)ethanol** at Reduced Pressures

Boiling Point (°C)	Pressure (mmHg)
71-73	35
75	41
50-52	10
144-146	760 (lit.)
145	760

Table 2: Density of **2-(Trimethylsilyl)ethanol**

Density (g/mL)	Temperature (°C)
0.825	25
0.81-0.83	20
0.83	20/20 (Specific Gravity)
0.8358	20

Detailed experimental protocols for the determination of the boiling point and density of **2-(Trimethylsilyl)ethanol** are not extensively described in readily available literature. However, standard methodologies for such determinations would typically be employed.

- **Boiling Point Determination:** The boiling point of a liquid, particularly at reduced pressures, is commonly determined by vacuum distillation. This process involves heating the liquid in a distillation apparatus connected to a vacuum source. The temperature of the vapor that is in equilibrium with the boiling liquid is measured using a calibrated thermometer, and the corresponding pressure is recorded from a manometer. For accurate measurements, the thermometer bulb must be positioned correctly, just below the side arm of the distillation head, to ensure it measures the temperature of the vapor distilling into the condenser.
- **Density Determination:** The density of a liquid can be determined using several methods. A common and precise method involves the use of a pycnometer, which is a glass flask with a close-fitting ground glass stopper with a capillary tube through it, to allow air bubbles to

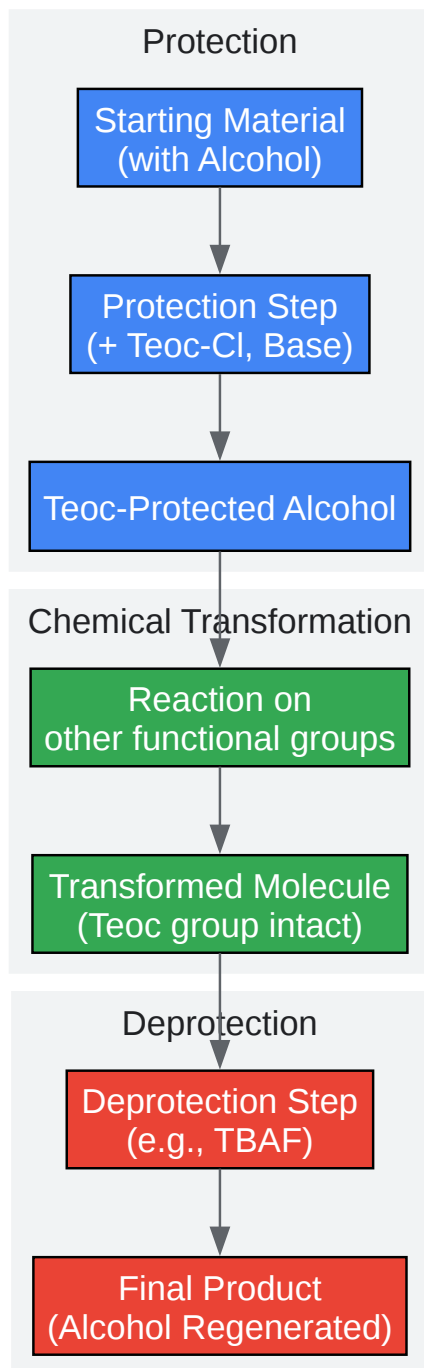
escape. The procedure involves weighing the empty, clean, and dry pycnometer, then weighing it again when filled with the sample liquid, and finally weighing it filled with a reference liquid of known density (e.g., deionized water) at the same temperature. The density of the sample is then calculated from these masses and the known density of the reference liquid. Another modern technique is the use of an oscillating U-tube densitometer, which measures the oscillation frequency of a U-shaped tube filled with the sample, from which the density can be precisely calculated.

Applications in Organic Synthesis: The Teoc Protecting Group

A primary application of **2-(Trimethylsilyl)ethanol** is in the formation of the 2-(trimethylsilyl)ethoxycarbonyl (Teoc) protecting group. This group is particularly valuable for the protection of amines, alcohols, and other functional groups during multi-step organic syntheses. The Teoc group is known for its stability under a range of reaction conditions and its selective removal under mild conditions, often using fluoride ion sources.

The following diagram illustrates the general workflow for the protection of an alcohol using a Teoc group derived from **2-(Trimethylsilyl)ethanol**, followed by a generic chemical transformation and subsequent deprotection to regenerate the alcohol.

Workflow for Alcohol Protection and Deprotection using a Teoc-based Strategy

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